

Safeguarding Research: Proper Disposal Procedures for NRX-2663

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Compound of Interest

Compound Name: NRX-2663
Cat. No.: B10831364

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential guidance on the safe and compliant disposal of **NRX-2663**, a small molecule enhancer of the β -catenin: β -TrCP interaction. Adherence to these procedures is critical to protect both laboratory personnel and the environment.

Chemical and Hazard Profile of NRX-2663

A thorough understanding of the chemical's properties and associated hazards is the first step in safe disposal.

Property	Value
Chemical Name	NRX-2663
Synonyms	NRX 2663
CAS Number	2763260-34-8
Molecular Formula	C20H13F3N2O5
Molecular Weight	418.32 g/mol
Hazard Statements	Harmful if swallowed (H302). Very toxic to aquatic life with long lasting effects (H410).[1]
Precautionary Statements	P264: Wash skin thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P273: Avoid release to the environment.P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.P330: Rinse mouth.P391: Collect spillage.P501: Dispose of contents/ container to an approved waste disposal plant. [1]

Experimental Protocol: Disposal of NRX-2663

The following step-by-step protocol must be followed for the disposal of **NRX-2663** and its containers.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety glasses, gloves, and a lab coat.

2. Waste Segregation:

- All waste containing **NRX-2663**, including unused product, contaminated consumables (e.g., pipette tips, vials), and solutions, must be segregated as hazardous chemical waste.
- Do not mix with non-hazardous waste.

3. Waste Collection:

- Collect solid waste in a clearly labeled, sealed container.
- Collect liquid waste in a compatible, leak-proof, and clearly labeled container.
- The label should include "Hazardous Waste," "**NRX-2663**," and the associated hazard symbols.

4. Decontamination:

- Decontaminate any surfaces or equipment that have come into contact with **NRX-2663** using an appropriate solvent (e.g., ethanol or isopropanol) and collect the cleaning materials as hazardous waste.

5. Storage Pending Disposal:

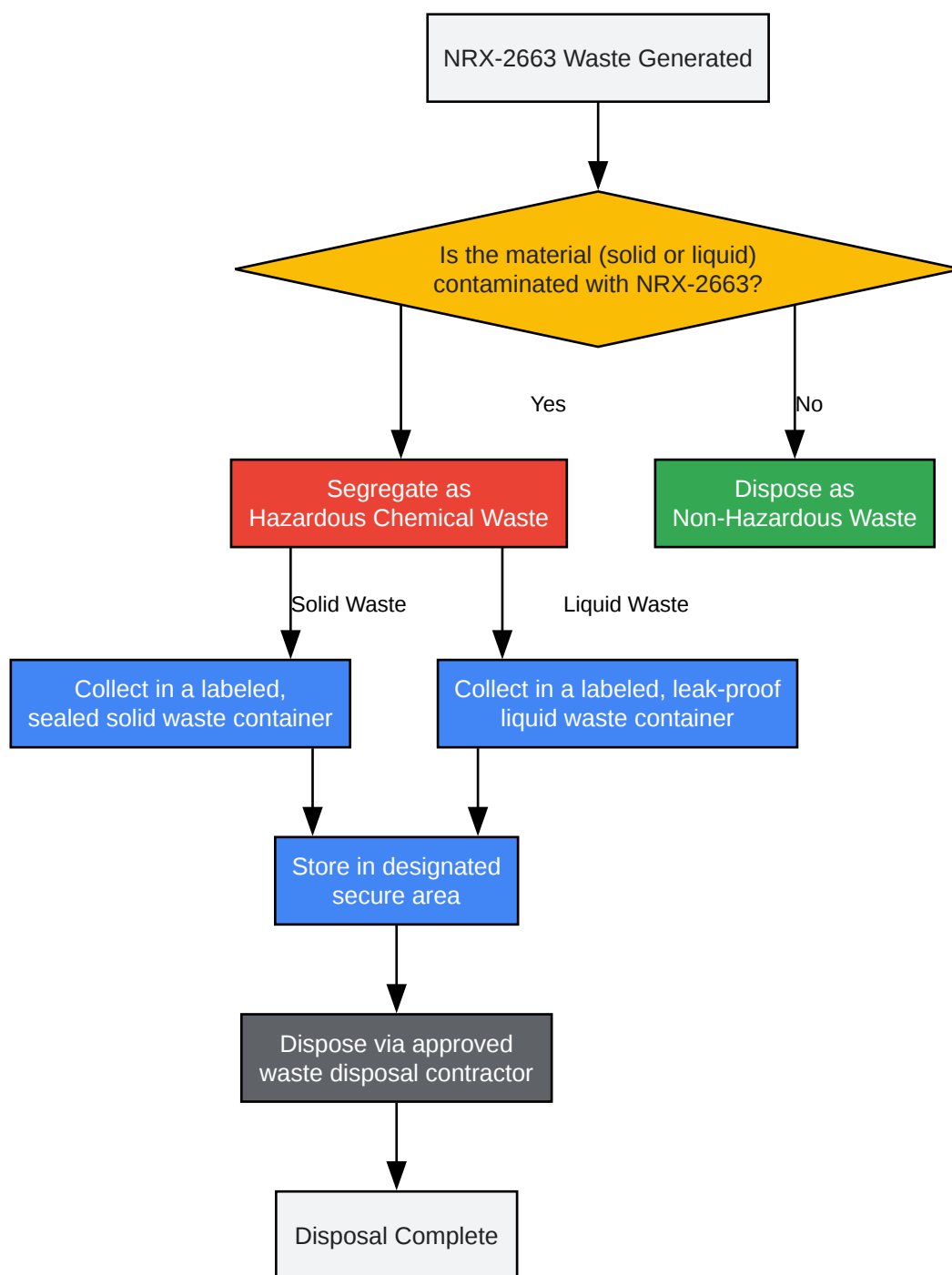
- Store the sealed hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.^[1]

6. Final Disposal:

- Arrange for the disposal of the hazardous waste through an approved and licensed waste disposal contractor.
- Provide the contractor with the Safety Data Sheet (SDS) for **NRX-2663** to ensure they have all the necessary information for safe handling and disposal.
- Disposal must be in accordance with all local, state, and federal regulations. Do not dispose of **NRX-2663** down the drain or in general waste.^[1]

Logical Workflow for NRX-2663 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **NRX-2663**.



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References

- [1. NRX2663|2763260-34-8|MSDS \[dcchemicals.com\]](#)
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